

Experimental setup for testing furan-based inhibitors in H₂SO₄ solution

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Compound of Interest

Compound Name:	2-[(Furan-2-ylmethyl)amino]ethanethiol
Cat. No.:	B1331213

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Application Note & Protocol

Topic: Experimental Setup for Testing Furan-Based Corrosion Inhibitors in H₂SO₄ Solution

Audience: Researchers, scientists, and drug development professionals.

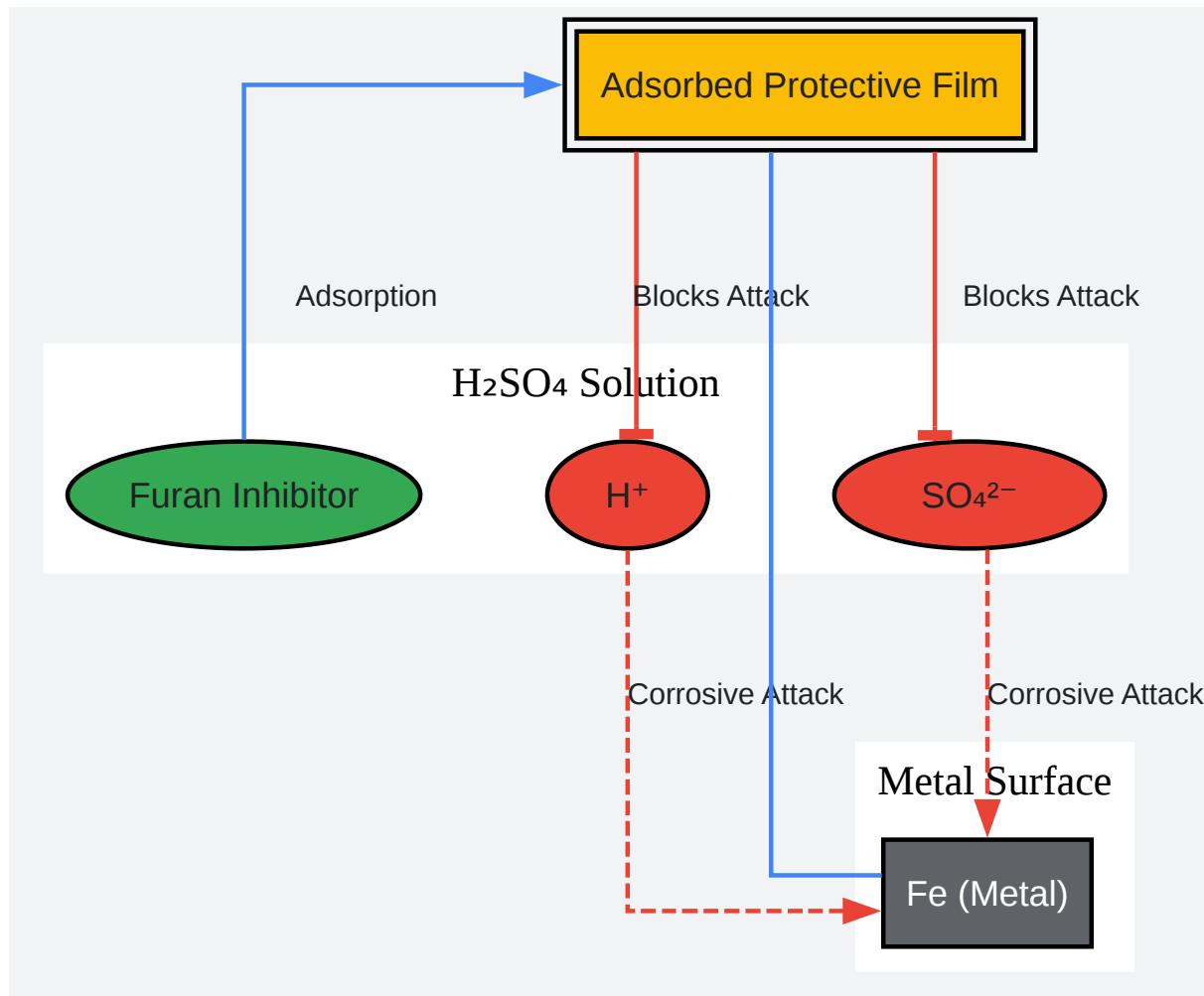
Introduction

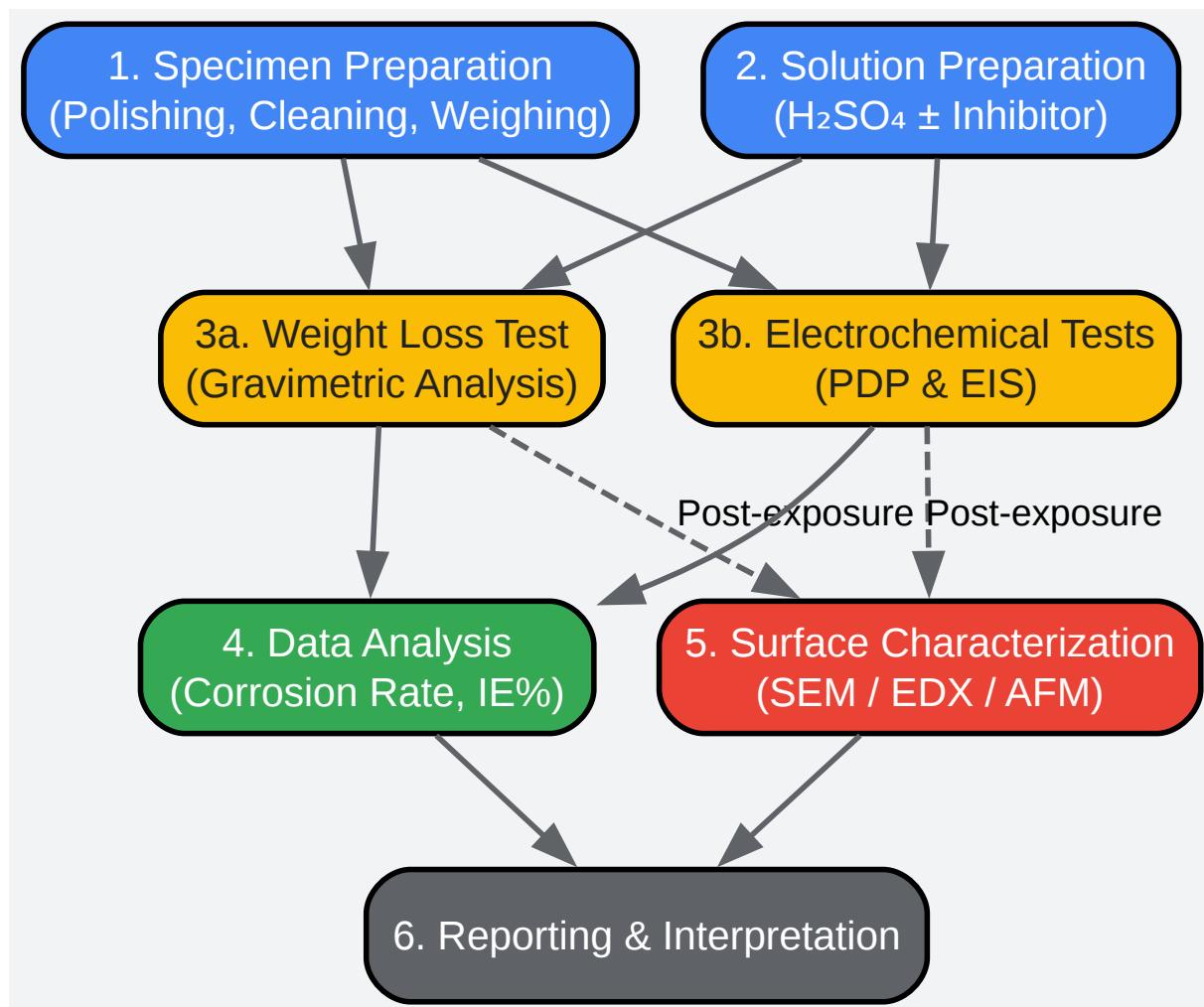
Metal corrosion in acidic environments is a significant industrial problem, leading to substantial financial losses and safety concerns. The use of organic corrosion inhibitors is one of the most practical and cost-effective methods to mitigate corrosion.^[1] Furan and its derivatives have emerged as promising "green" corrosion inhibitors due to their environmental friendliness, renewability, and inherent molecular features.^[2] These compounds typically contain heteroatoms like oxygen and a π -electron system in their aromatic rings, which facilitate their adsorption onto metal surfaces.^[3] This adsorption process creates a protective barrier that isolates the metal from the aggressive acidic solution, thereby reducing the corrosion rate.^{[4][5]}

This document provides a comprehensive set of protocols for evaluating the efficacy of furan-based inhibitors on metals (e.g., mild steel, carbon steel) in a sulfuric acid (H₂SO₄) medium. The methodologies covered include gravimetric (weight loss) analysis, electrochemical techniques, and surface characterization.

Proposed Inhibition Mechanism

Furan-based inhibitors function by adsorbing onto the metal surface. This process can involve physisorption (electrostatic interactions) and/or chemisorption (covalent bond formation between the inhibitor's heteroatoms and the metal's vacant d-orbitals). The furan ring's π -electrons and the oxygen heteroatom are key active centers for adsorption.^{[3][6]} This forms a protective film that blocks the active sites for corrosion, inhibiting both anodic metal dissolution and cathodic hydrogen evolution reactions.^[7]





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